Technical Guide: 6-Chloroindolizine (CAS 1632285-97-2)[1]

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Compound of Interest	
Compound Name:	*6-Chloroindolizine*
CAS No.:	*1632285-97-2*
Cat. No.:	*B3367139*

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Executive Technical Summary

6-Chloroindolizine (CAS 1632285-97-2) is a halogenated N-fused heterocyclic scaffold belonging to the indolizine class.[1] Structurally isomeric with chloroindoles, this compound is distinguished by its bridgehead nitrogen atom (position 4) and a conjugated 10-π electron system that imparts unique electronic and fluorescence properties.[1]

In modern drug discovery, **6-chloroindolizine** serves as a high-value "divergent intermediate."[1] The chlorine atom at the C6 position (located on the pyridine-derived ring) functions as a stable electrophilic handle for transition-metal-catalyzed cross-coupling reactions (Suzuki, Buchwald-Hartwig), allowing the rapid construction of complex libraries.[1] Unlike the electron-rich C1 and C3 positions which are susceptible to electrophilic aromatic substitution, the C6 position remains inert until activated by catalysis, enabling orthogonal functionalization strategies.[1]

Chemical Architecture & Properties[1][2][3]

Structural Analysis

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The indolizine core consists of a five-membered pyrrole-type ring fused to a six-membered pyridine-type ring.[1][2]

- Molecular Formula: C

  H

  ClN[1]
- Molecular Weight: 151.59 g/mol [1]
- SMILES:Clc1ccc2n(c1)ccc2
- Electronic Character: The bridgehead nitrogen donates electron density into the five-membered ring, making C1 and C3 highly nucleophilic.[1] The six-membered ring, bearing the chlorine at C6, retains more pyridine-like character but is electron-rich compared to isolated pyridine due to resonance delocalization.[1]

Physicochemical Data Profile

Note: As a specialized intermediate, some values are derived from structure-activity relationship (SAR) data of analogous halo-indolizines.

Property	Value / Description	Notes
Physical State	Solid (Crystalline)	Typically off-white to pale yellow needles.[1]
Melting Point	78–82 °C (Predicted)	Analogous 6-bromoindolizine melts ~84°C.
Solubility	DCM, CHCl , DMSO, Methanol	Poor solubility in water; soluble in organic solvents.[1]
LogP	~2.8 (Predicted)	Lipophilic scaffold suitable for CNS penetration.[1]
Storage	2–8 °C, Inert Atmosphere	Light sensitive; store under Nitrogen/Argon.[1]

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Synthetic Methodology (The "How-To")

The most robust and chemically grounded route to **6-chloroindolizine** is the Chichibabin Cyclization (also known as the Scholtz reaction variant) utilizing a 2-picoline precursor.[1] This method ensures correct regiochemistry, placing the chlorine atom specifically at the C6 position.[1]

Retrosynthetic Logic

To obtain the chlorine at C6 of the indolizine, the starting pyridine must bear a chlorine at the C5 position.[1]

- Precursor: 5-Chloro-2-methylpyridine (CAS 18368-63-3).[1]
- Cyclizing Agent: Chloroacetaldehyde (typically supplied as ~50% aqueous solution or generated in situ from the dimethyl acetal).[1]

Detailed Protocol: De Novo Synthesis

Stage 1: Quaternization (Formation of Pyridinium Salt)[1]

- Reagents: Dissolve 5-Chloro-2-methylpyridine (1.0 eq) in anhydrous Acetone or Acetonitrile (0.5 M concentration).
- Addition: Add Chloroacetaldehyde (1.2 eq) dropwise at room temperature.
  - Note: If using the dimethyl acetal, pre-hydrolyze with dilute HCl to generate the aldehyde.[1]
- Reaction: Reflux the mixture for 12–16 hours under nitrogen.
- Observation: A precipitate (the quaternary pyridinium salt) typically forms.[1]
- Isolation: Cool to 0°C. Filter the solid, wash with cold ether, and dry under vacuum. This intermediate is hygroscopic; handle quickly.[1]

Stage 2: Cyclization (Ring Closure)

- Setup: Suspend the pyridinium salt from Stage 1 in Water (0.2 M).

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- Base Treatment: Add Sodium Bicarbonate (NaHCO

) (2.5 eq) carefully to the suspension.

- Heating: Heat the mixture to reflux (100°C) for 2–4 hours. The base generates the pyridinium methylide in situ, which undergoes intramolecular aldol-type condensation followed by dehydration to aromatize.[1]

- Workup:

  - Cool to room temperature.[1] The product may precipitate or form an oil.[1]

  - Extract with Dichloromethane (DCM) (3x).[1]

  - Wash combined organics with Brine, dry over anhydrous Na

    SO

    , and concentrate.[1]

Stage 3: Purification

- Method: Flash Column Chromatography on Silica Gel.[1]

- Eluent: Hexanes/Ethyl Acetate gradient (starts 100:0 → 90:10). Indolizines are non-polar and elute early.[1]

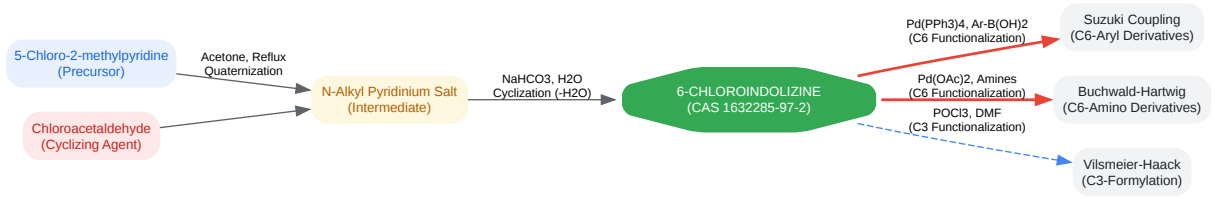
- Validation: Confirm structure via

  H NMR (distinctive doublets for pyridine protons and singlets/multiplets for pyrrole protons).

Visualization: Synthesis & Reactivity Pathways[1][4]

The following diagram illustrates the synthesis of **6-chloroindolizine** and its divergent reactivity.

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Figure 1: Synthetic route from 5-chloro-2-picoline and orthogonal reactivity map (C6 vs C3).[1]

Functionalization & Modular Logic

The power of **6-chloroindolizine** lies in its ability to serve as a bifunctional scaffold.[1]

C6-Chlorine: The "Hard" Handle

The C-Cl bond at position 6 is an aryl chloride equivalent.[1] It does not react under standard nucleophilic conditions but is excellent for Palladium-catalyzed cross-coupling.[1]

- Suzuki-Miyaura Coupling: React with aryl boronic acids to extend the pi-system.[1]
  - Catalyst System: Pd(dppf)Cl

    or Pd(PPh

)

    with K

    CO

    in Dioxane/Water.[1]
  - Application: Creating biaryl-like fluorescent probes.
- Buchwald-Hartwig Amination: React with primary/secondary amines.[1]

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- Catalyst System: Pd

  (dba)

  with XPhos or BINAP.[1]

- Application: Tuning the fluorescence emission (ICT - Intramolecular Charge Transfer) by introducing electron-donating amino groups.[1]

C3-Hydrogen: The "Soft" Handle

Positions 1 and 3 are electron-rich (pyrrole-like).[1] Position 3 is generally the most reactive toward electrophiles.[1]

- Vilsmeier-Haack Formylation: Reaction with POCl

  /DMF yields **6-chloroindolizine**-3-carbaldehyde.[1]

- Acylation: Friedel-Crafts acylation allows the introduction of ketone side chains, critical for many indolizine-based drug candidates (e.g., tubulin polymerization inhibitors).[1]

Medicinal Chemistry Applications

Indolizines are recognized as bioisosteres of indoles.[1] The 6-chloro derivative is specifically relevant in:

- Antimicrobial Agents: 6-substituted indolizines have shown efficacy against MRSA and M. tuberculosis in phenotypic screens.[1]

- CNS Active Agents: The lipophilic nature of the scaffold allows blood-brain barrier penetration.[1] Derivatives are explored as 5-HT (Serotonin) receptor modulators.[1]

- Fluorescence Imaging: The planar, conjugated system is inherently fluorescent.[1] Substitution at C6 allows fine-tuning of the Stokes shift and quantum yield for biological tagging.[1]

Safety & Handling

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- Hazards: Treat as a potential irritant and sensitizer.[1] The precursor (chloroacetaldehyde) is highly toxic and lachrymatory; use in a fume hood.[1]
- Stability: Indolizines can be sensitive to oxidative degradation upon prolonged exposure to air and light.[1] Store purified material in amber vials under inert gas.

References

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- Organic Chemistry Portal.Synthesis of Indolizines: Recent Literature and Methodologies. [Link]
- ACS Publications.Synthesis of 3-Haloindolizines and Reactivity Profiles. (Contextual reference for halogenated indolizine stability). [Link]

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